

understanding Boc and Z protecting groups in peptide synthesis

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Compound of Interest

Compound Name: Boc-D-Dab(Z)-OH.DCHA

Cat. No.: B613336

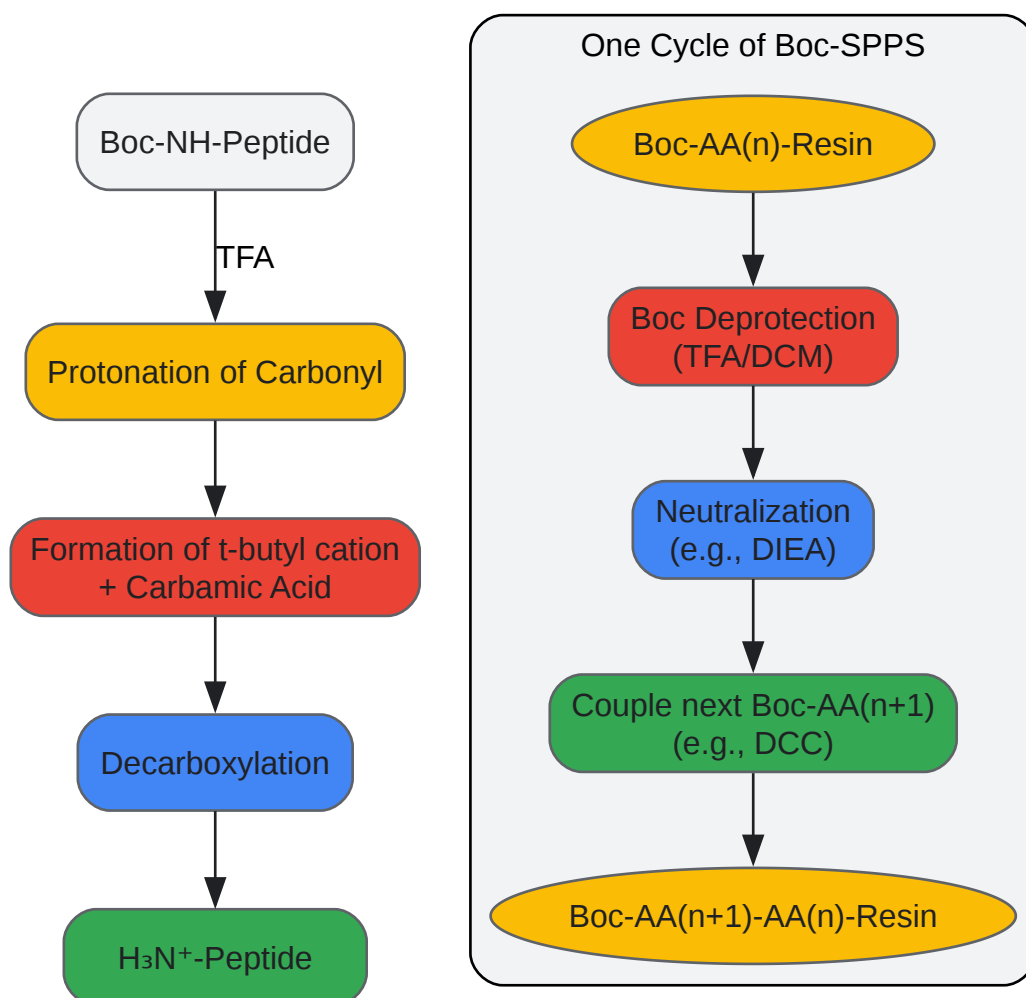
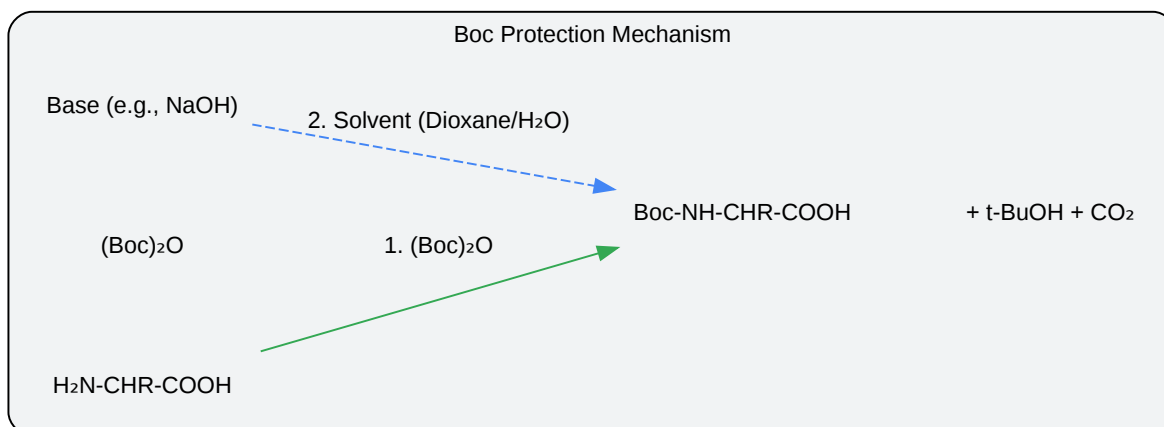
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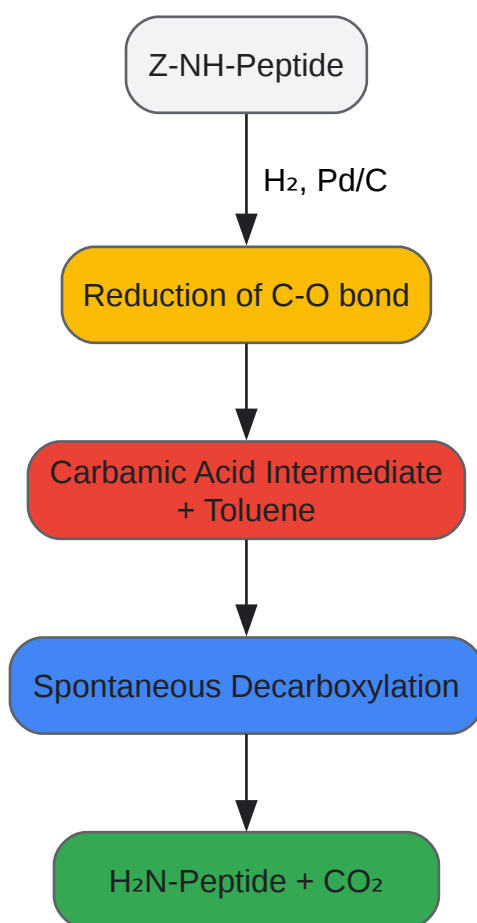
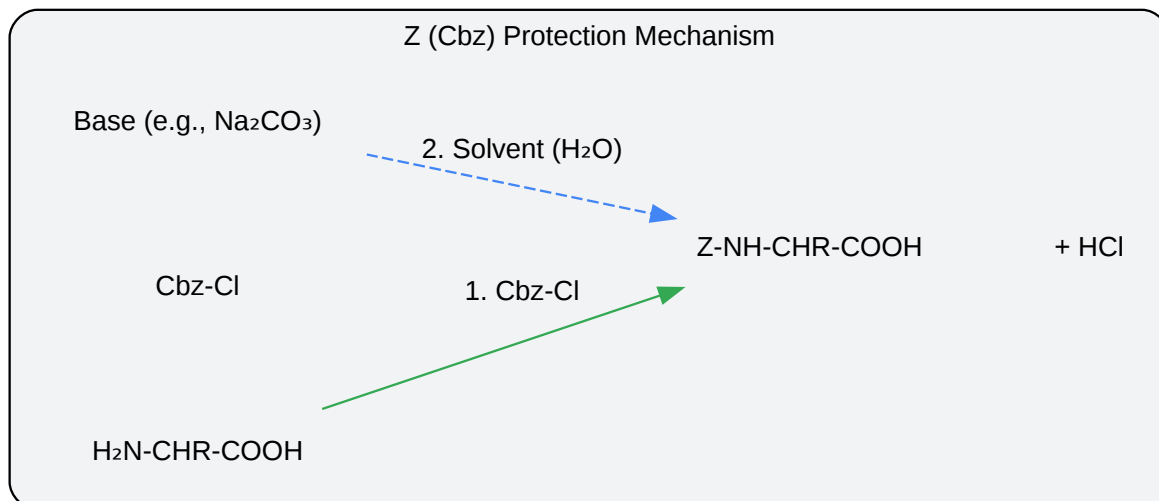
The tert-Butoxycarbonyl (Boc) Protecting Group

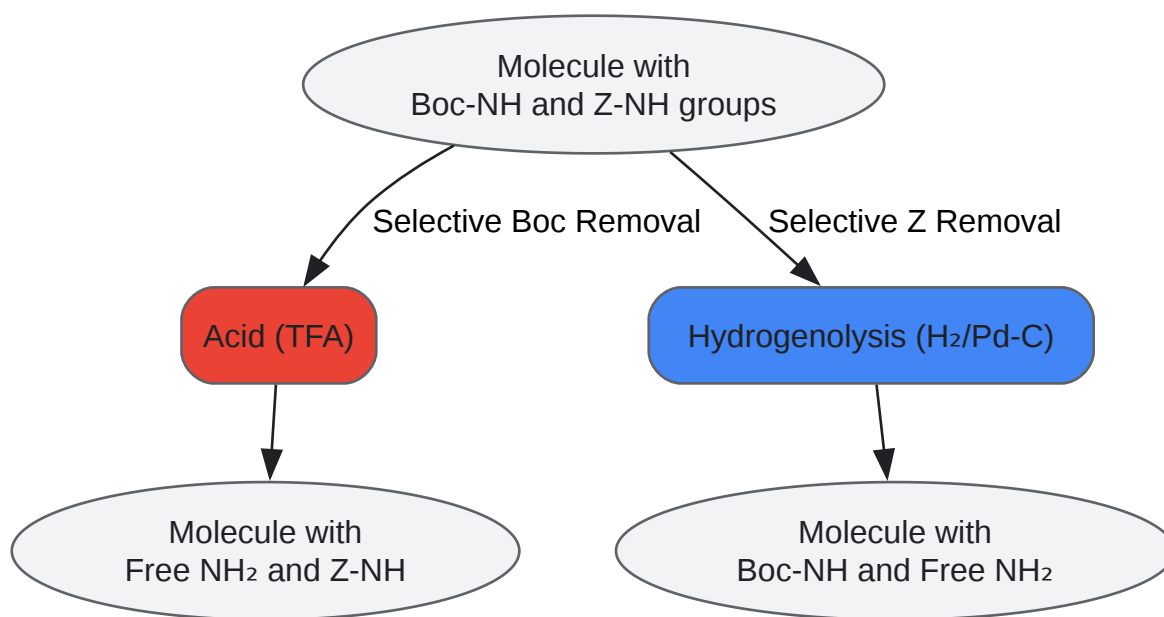
The Boc group is a cornerstone of peptide synthesis, particularly in Solid Phase Peptide Synthesis (SPPS), due to its reliable performance and acid-labile nature.^[3]^[4] Its introduction was a pivotal development that enabled the routine synthesis of complex peptides.^[3]

Mechanism of Protection

The Boc group is typically introduced to the α -amino group of an amino acid by reaction with di-tert-butyl dicarbonate, commonly known as Boc anhydride ((Boc)₂O).^[3] The reaction is performed under basic conditions, which deprotonate the amino group, enhancing its nucleophilicity to attack a carbonyl carbon of the anhydride.^[3]







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